

In-vivo studies to validate the bioactivity of Isocarlinoside in animal models.

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Compound of Interest

Compound Name: *Isocarlinoside*

Cat. No.: *B1256200*

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In-Vivo Bioactivity of Isocarlinoside and Alternatives: A Comparative Guide

Disclaimer: To date, no specific in-vivo studies validating the bioactivity of **Isocarlinoside** in animal models have been published in publicly available scientific literature. Therefore, this guide utilizes data from in-vivo studies of structurally related flavonoid C-glycosides, namely Luteolin-6-C-glucoside (also known as Isoorientin) and Apigenin-6-C-glucoside (also known as Isovitexin), as proxies to provide an illustrative comparison. The bioactivities of these related compounds may not be directly extrapolated to **Isocarlinoside**. This guide is intended for informational purposes for researchers, scientists, and drug development professionals.

This comparative guide provides an overview of the in-vivo anti-inflammatory and anti-diabetic properties of flavonoid C-glycosides, using Luteolin-6-C-glucoside and Apigenin-6-C-glucoside as surrogates for **Isocarlinoside**, and compares their reported efficacy with standard drugs, Indomethacin and Metformin, respectively.

Anti-Inflammatory Bioactivity: A Comparative Analysis

The anti-inflammatory potential of Luteolin-6-C-glucoside is compared with the well-established non-steroidal anti-inflammatory drug (NSAID), Indomethacin, in the context of the carrageenan-induced paw edema model in rodents, a standard and widely used assay for acute inflammation.

Quantitative Data Summary: Anti-Inflammatory Effects

Compound	Animal Model	Dosage	Route of Administration	% Inhibition of Paw Edema	Time Point	Reference
Luteolin-6-C-glucoside (Proxy for Isocarlinoside)	Mice	50 mg/kg	Intraperitoneal	Not explicitly quantified, but showed significant anti-inflammatory effects	5 hours	[1]
Indomethacin (Standard)	Rats	5 mg/kg	Intraperitoneal	Significant inhibition	1-5 hours	[2]
Indomethacin (Standard)	Rats	10 mg/kg	Oral	54%	3 hours	[3]

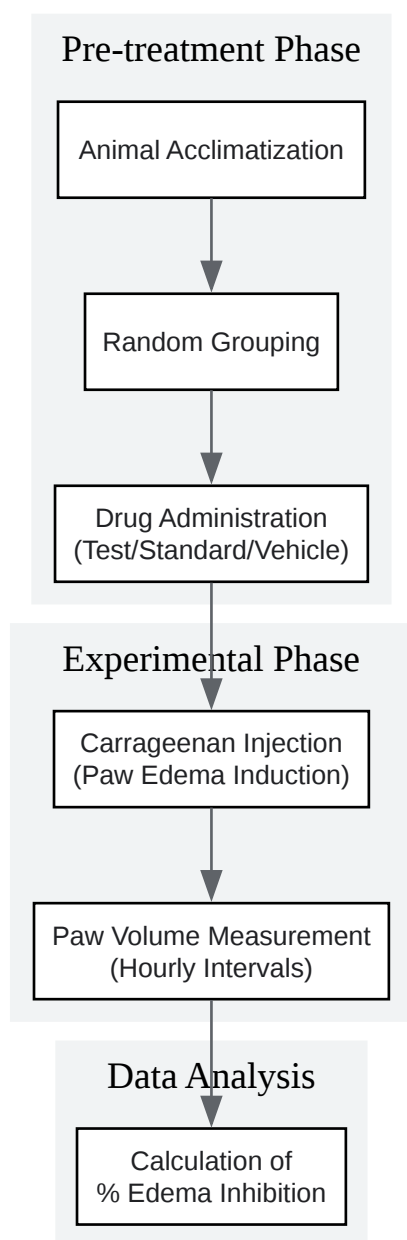
Experimental Protocol: Carrageenan-Induced Paw Edema

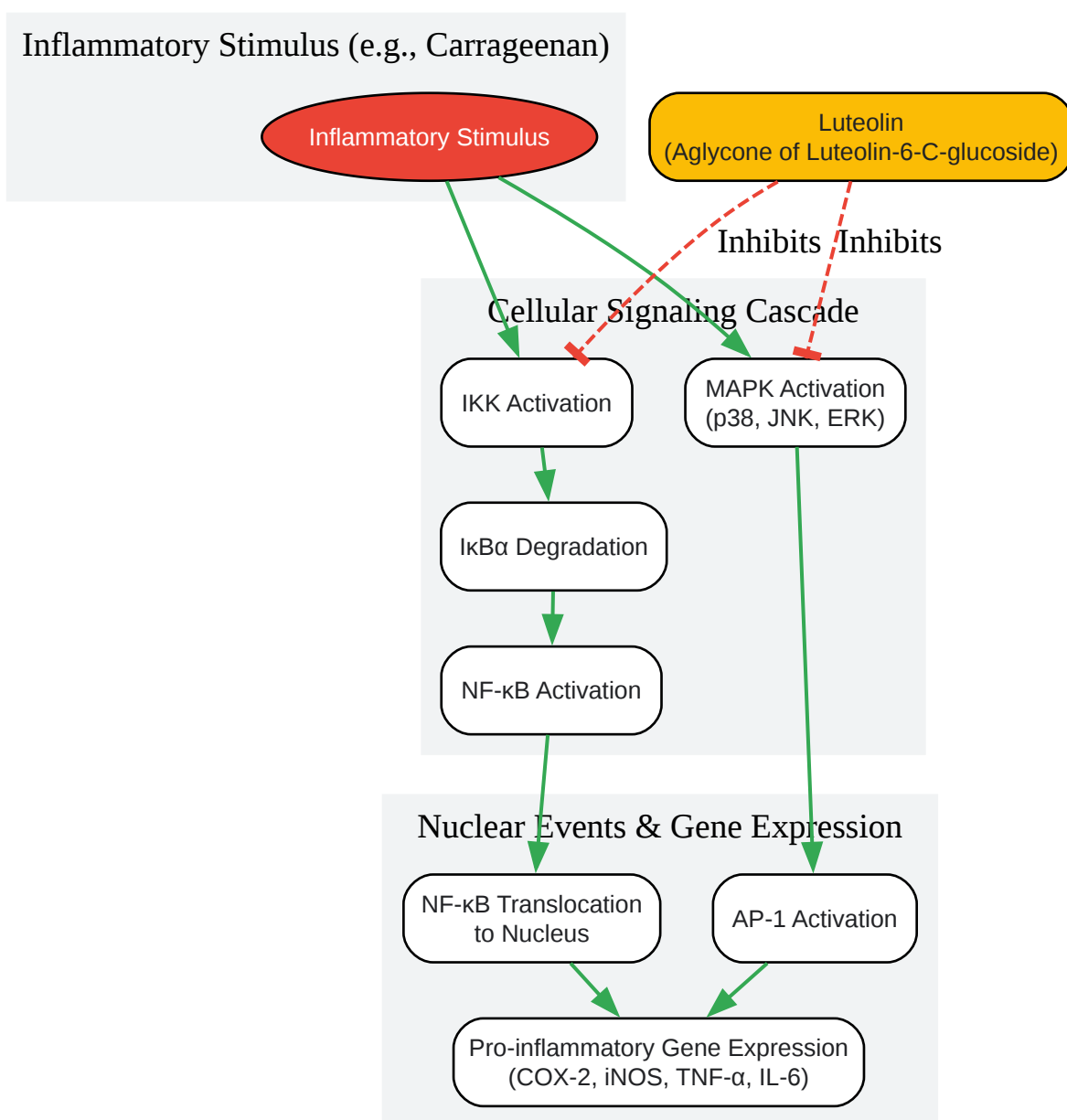
This protocol is a generalized representation based on standard procedures described in the cited literature[1][2][3].

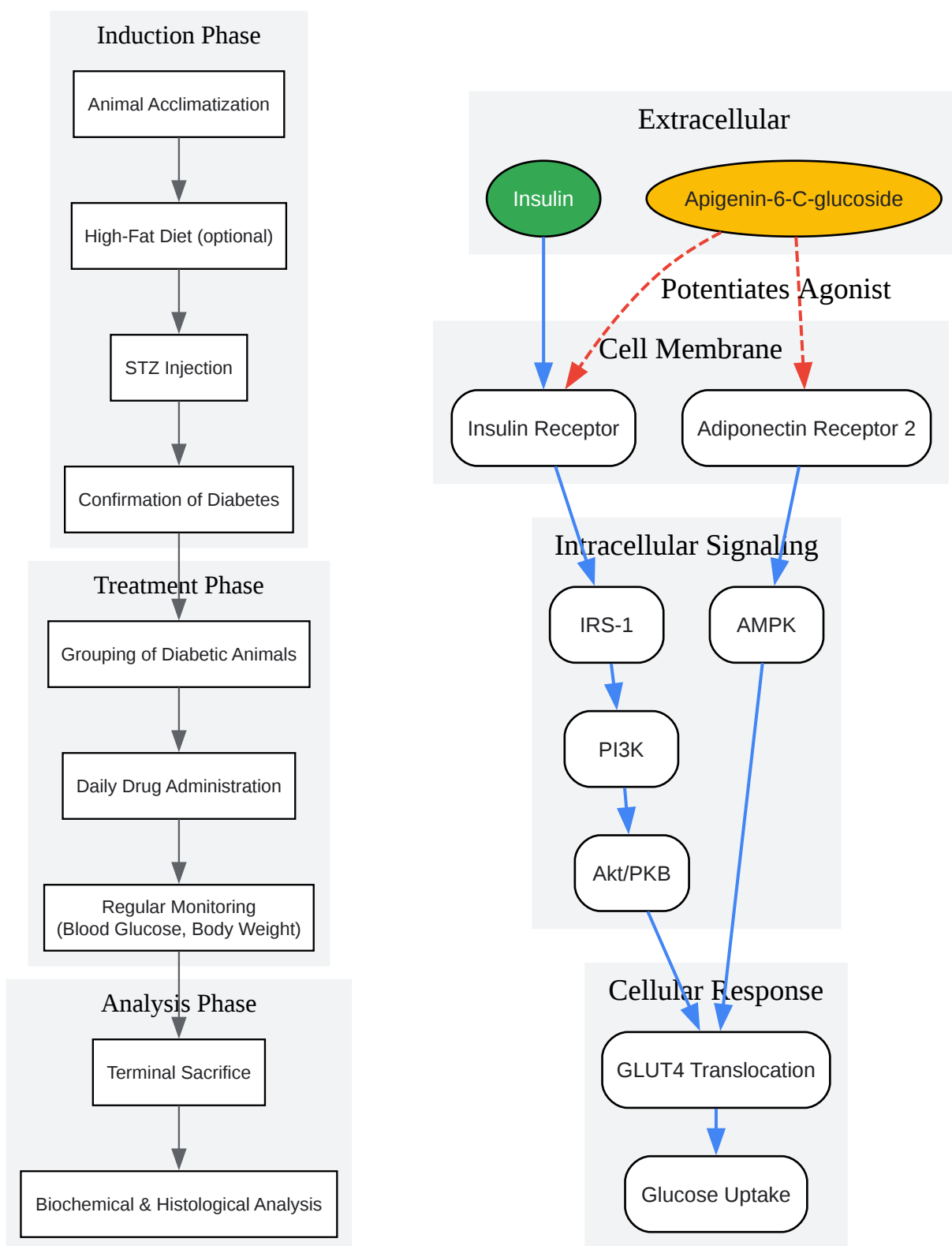
- **Animal Acclimatization:** Male Wistar rats or mice are acclimatized to the laboratory conditions for a week before the experiment.
- **Grouping:** Animals are randomly divided into control, standard, and test groups.
- **Drug Administration:** The test compound (e.g., Luteolin-6-C-glucoside) or the standard drug (e.g., Indomethacin) is administered, typically intraperitoneally or orally, 30 to 60 minutes before the induction of inflammation. The control group receives the vehicle.

- **Induction of Edema:** A sub-plantar injection of 0.1 ml of 1% carrageenan suspension in saline is administered into the right hind paw of each animal.
- **Measurement of Paw Volume:** The paw volume is measured using a plethysmometer at baseline (before carrageenan injection) and at regular intervals (e.g., 1, 2, 3, 4, and 5 hours) after the carrageenan injection.
- **Calculation of Edema Inhibition:** The percentage of inhibition of edema is calculated for the treated groups relative to the control group.

Visualizing the Experimental Workflow







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- 3. Rat paw oedema modeling and NSAIDs: Timing of effects - PubMed [pubmed.ncbi.nlm.nih.gov]
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